An In-Depth Technical Guide to 1,3-Dimyristin: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Glyceryl 1,3-dimyristate*
CAS No.:	*7770-09-4*
Cat. No.:	*B053214*

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This guide provides a comprehensive technical overview of 1,3-Dimyristin, a key diacylglycerol, tailored for researchers, scientists, and professionals in drug development. We will delve into its fundamental chemical properties, explore detailed synthesis methodologies, and illuminate its significant applications in biochemical research and advanced drug delivery systems.

Unveiling 1,3-Dimyristin: Core Chemical Identity

1,3-Dimyristin, also known as **glyceryl 1,3-dimyristate** or 1,3-ditetradecanoylglycerol, is a diacylglycerol (DAG) where myristic acid, a saturated fatty acid with 14 carbon atoms, is esterified to the sn-1 and sn-3 positions of a glycerol backbone.[1][2] The secondary hydroxyl group at the sn-2 position remains free, a crucial feature defining its chemical behavior and biological activity.

Chemical Structure and Formula

The structure of 1,3-Dimyristin consists of a central glycerol molecule linked to two myristoyl chains via ester bonds. This arrangement confers an amphiphilic character to the molecule, though it is predominantly lipophilic.

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- Molecular Formula: $C_{31}H_{60}O_5$[1][2][3][4]
- IUPAC Name: (2-hydroxy-3-tetradecanoyloxypropyl) tetradecanoate[1]
- CAS Number: 7770-09-4[1][2][3]
- SMILES String: CCCCCCCCCCCCCC(=O)OCC(COC(=O)CCCCCCCCCCCCC)O[1]

Below is a 2D representation of the 1,3-Dimyristin chemical structure.



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Caption: 2D schematic of the 1,3-Dimyristin molecule.

Physicochemical Properties

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The physical and chemical properties of 1,3-Dimyristin are critical for its handling, formulation, and application. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	512.81 g/mol	[1][2][3]
Appearance	White to off-white solid	[2]
Boiling Point	585.4 °C at 760 mmHg (Predicted)	[5]
Melting Point	56-57 °C (for the related Trimyristin)	[6]
Density	~0.94 g/cm³ (Predicted)	[5]
Solubility	DMF: 20 mg/mL, DMSO: 5 mg/mL, Ethanol: 30 mg/mL	[2]
Storage Temperature	-20°C	[3][7]

Synthesis of 1,3-Dimyristin: Methodologies and Workflows

The synthesis of 1,3-Dimyristin can be achieved through both chemical and enzymatic routes. The choice of method depends on the desired purity, yield, and environmental considerations. Enzymatic synthesis is often preferred for its high specificity and milder reaction conditions.

Chemical Synthesis Protocol

A common chemical approach involves the protection of the sn-2 hydroxyl group of glycerol, followed by esterification and subsequent deprotection. A more direct route involves the reduction of a ketone precursor.[8]

// Nodes start [label="Start: 1,3-Dimyristoylpropanone"]; step1 [label="Dissolve in THF"]; step2 [label="Cool in Ice Bath"]; step3 [label="Add Sodium Borohydride ($NaBH_4$) in portions\n(Reduction Step)"]; step4 [label="Monitor reaction via TLC"]; step5 [label="Evaporate THF"]; step6 [label="Suspend residue in water"]; step7 [label="Extract with CH_2Cl_2"]; step8

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[label="Wash organic layer with brine"]; step9 [label="Dry over $MgSO_4$ & Concentrate"]; end_product [label="Final Product:\n1,3-Dimyristin", shape=ellipse, style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Workflow start -> step1 -> step2 -> step3 -> step4 -> step5 -> step6 -> step7 -> step8 -> step9 -> end_product; }

Caption: Workflow for solvent-free enzymatic synthesis.

Step-by-Step Methodology: [9]1. Reactant Preparation: Combine glycerol (10 mmol) and myristic acid (20 mmol) in a reaction flask. 2. Enzyme Addition: Add an immobilized sn-1,3 specific lipase (e.g., Lipozyme RM IM), typically 5% by weight of the total reactants. 3. Reaction Conditions: Heat the mixture to an optimal temperature (e.g., 50°C for lauric acid, may be higher for myristic acid) under vacuum with vigorous stirring. The vacuum is crucial for removing the water produced during esterification, driving the reaction equilibrium towards product formation. [1]4. Monitoring: Periodically take samples to determine the content of free fatty acids (FFA) by titration and analyze the composition of mono-, di-, and triglycerides by gas chromatography (GC). 5. Purification: After the reaction, remove the enzyme by filtration. Purify the product by first using molecular distillation to remove unreacted fatty acids and monoacylglycerols, followed by solvent fractionation to separate the desired 1,3-DAG from 1,2-DAG isomers.

Applications in Research and Drug Development

1,3-Dimyristin serves as a valuable tool in biochemical research and holds significant potential in pharmaceutical formulation and drug delivery.

Biochemical Research: PKC Activation

Diacylglycerols are crucial second messengers in cellular signaling. While sn-1,2-diacylglycerols are the canonical activators of Protein Kinase C (PKC), sn-1,3-diacylglycerols like 1,3-Dimyristin have also been shown to activate PKC isoforms, particularly PKCα. [3][4][10]This activation is a cornerstone of numerous signaling pathways regulating cell growth, differentiation, and apoptosis. Researchers utilize 1,3-Dimyristin to probe these pathways, as it can modulate the biophysical properties of cell membranes, which in turn influences the translocation and activation of membrane-associated proteins like PKC. [11][12]

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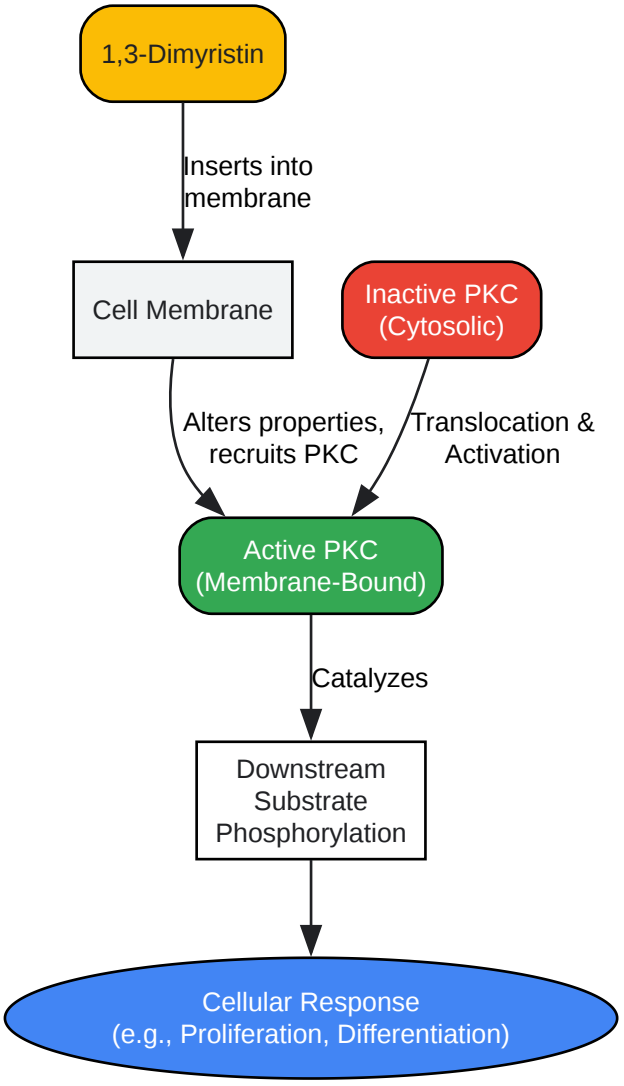

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Caption: Simplified pathway of PKC activation by 1,3-Dimyristin.

Drug Delivery: Solid Lipid Nanoparticles (SLNs)

In drug development, 1,3-Dimyristin is an excellent lipid matrix component for the formulation of Solid Lipid Nanoparticles (SLNs). [4]SLNs are advanced drug delivery systems that encapsulate lipophilic or hydrophilic drugs within a solid lipid core, offering advantages like improved drug stability, controlled release, and enhanced bioavailability. [13] The use of 1,3-diacylglycerols as the lipid matrix is a subject of active research. Studies have shown that 1,3-DAG-based SLNs can be successfully prepared and demonstrate good drug-loading capacity and controlled-release performance for model drug molecules. [4][14]The physicochemical

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properties of 1,3-Dimyristin—its solid nature at body temperature and biocompatibility—make it a promising excipient for creating stable SLN formulations for oral, parenteral, or transdermal drug delivery. [13][15]

Analytical and Characterization Protocols

Ensuring the identity, purity, and isomeric composition of 1,3-Dimyristin is paramount. The primary analytical techniques employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS).

NMR Spectroscopy Analysis

^{1}H and ^{13}C NMR are powerful, non-destructive techniques for confirming the molecular structure of 1,3-Dimyristin and distinguishing it from its 1,2-isomer.

Experimental Protocol: ^{1}H NMR

- Sample Preparation: Dissolve 5-10 mg of the 1,3-Dimyristin sample in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$). [3]2. Data Acquisition: Acquire the ^{1}H NMR spectrum on a high-resolution spectrometer (e.g., 400 MHz or higher).
- Data Analysis & Interpretation:
  - Glycerol Backbone Protons: The protons on the glycerol backbone will show characteristic chemical shifts and multiplicities. The proton at the sn-2 position (CH-OH) will appear as a multiplet, distinct from the methylene protons at sn-1 and sn-3.
  - Fatty Acid Chain Protons: The long alkyl chains of the myristoyl groups will produce a large, overlapping signal cluster in the aliphatic region (~0.8-1.6 ppm). The α-methylene protons adjacent to the ester carbonyl will appear further downfield.
  - Purity Assessment: Integration of the characteristic proton signals allows for the quantification of purity and the detection of isomeric impurities or residual solvents.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

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GC-MS is the gold standard for separating and identifying different acylglycerol isomers and determining the fatty acid composition. Analysis of DAGs requires derivatization to increase their volatility.

Experimental Protocol: GC-MS of TMS Derivatives [16]1. Derivatization: The free hydroxyl group of 1,3-Dimyristin must be derivatized, typically by silylation to form a trimethylsilyl (TMS) ether. This is achieved by reacting the sample with a silylating agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA). 2. GC Separation:

- Column: Use a non-polar capillary column suitable for high-temperature lipid analysis (e.g., DB-5ht).
- Injection: Inject the derivatized sample into the GC.
- Temperature Program: Employ a temperature gradient that allows for the separation of different lipid classes, starting at a lower temperature and ramping up to >300°C.

- MS Detection and Analysis:

- Ionization: Use Electron Ionization (EI) mode.
- Fragmentation Analysis: The TMS-derivatized 1,3-Dimyristin will produce a characteristic fragmentation pattern. The key diagnostic ion to distinguish between 1,3- and 1,2-DAG isomers is the $[M-RCO_2CH_2]^+$ fragment, which is prominent for 1,3-isomers. [16]Other significant ions include $[M-15]^+$ (loss of a methyl group) and fragments related to the loss of an entire acyloxy group. [5][16]

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